

Technical Whitepaper: Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate

Cat. No.: B168025

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Abstract

This document provides a technical overview of **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate**, a chemical compound with potential applications in organic synthesis and biochemical research. This paper consolidates available information on its chemical identity, properties, and synthesis. Due to the limited publicly available data, this guide also highlights areas where further research is required to fully characterize the compound's utility and mechanism of action.

Chemical Identity and Properties

Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate, also known as Gly-Gly benzyl ester p-toluenesulfonate salt, is an organic salt.^[1] Its chemical structure combines a dipeptide (glycylglycine) core with a benzyl ester protecting group and a p-toluenesulfonate counter-ion.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
CAS Number	1738-82-5	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₈ H ₂₂ N ₂ O ₆ S	[1] [2]
Molecular Weight	394.44 g/mol	[1] [2]
IUPAC Name	benzyl 2-[(2-aminoacetyl)amino]acetate;4-methylbenzenesulfonic acid	[2]
Synonyms	Gly-Gly benzyl ester p-toluenesulfonate salt; Glycylglycine Benzyl Ester p-Toluenesulfonate	[1]

Synthesis

A general method for the synthesis of **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate** involves the reaction of benzyl glycylglycinate with 4-methylbenzenesulfonic acid.[\[2\]](#) The product is typically purified using standard laboratory techniques such as recrystallization and chromatography to ensure high purity.[\[2\]](#)

Experimental Protocol: General Synthesis

A detailed, step-by-step experimental protocol for the synthesis of this specific compound is not readily available in the public domain. However, a generalized procedure can be inferred:

- **Reaction Setup:** Dissolve benzyl glycylglycinate in a suitable organic solvent.
- **Acid Addition:** Add an equimolar amount of 4-methylbenzenesulfonic acid to the solution.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate technique (e.g., Thin Layer Chromatography).
- **Isolation:** Upon completion, the product can be isolated by precipitation or solvent evaporation.

- Purification: Purify the crude product by recrystallization from a suitable solvent system or by column chromatography.

Note: The specific solvent, reaction temperature, and duration would need to be optimized for this particular synthesis.

Potential Applications and Research

This compound is primarily used in research settings. Its potential applications include:

- Peptide Synthesis: The benzyl ester serves as a protecting group for the carboxylic acid terminus of the dipeptide, which can be useful in the stepwise synthesis of larger peptides.^[2]
- Biochemical Research: It can be used as a model compound in studies involving peptide chemistry and non-covalent interactions.^[2]

Currently, there is a lack of published research exploring the specific biological activity, mechanism of action, or its involvement in any signaling pathways.

Data and Further Research

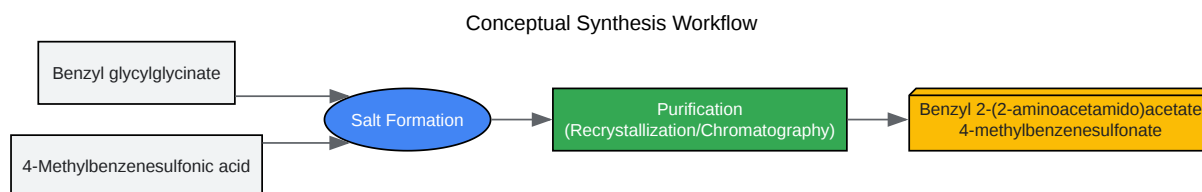
A comprehensive search of publicly available scientific literature and chemical databases did not yield quantitative experimental data such as IC50 values, kinetic parameters, or detailed spectroscopic analyses for **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate**. Furthermore, no information was found regarding its involvement in specific signaling pathways.

The absence of this data represents a significant gap in the scientific understanding of this compound. Further research is required to:

- Develop and publish detailed, validated protocols for its synthesis and characterization.
- Conduct biological screening to identify any potential pharmacological activity.
- Investigate its mechanism of action and potential interactions with biological targets.
- Elucidate any involvement in cellular signaling pathways.

Logical Relationships

Due to the lack of experimental data on signaling pathways or complex workflows, a diagram representing these aspects cannot be generated at this time. However, a simple logical diagram illustrating the synthesis process can be conceptualized.



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Caption: Conceptual workflow for the synthesis of **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate**.

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